

# (S)-2-Bromooctane safety data sheet and handling precautions

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## Compound of Interest

Compound Name: (S)-2-Bromooctane

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An In-depth Technical Guide to the Safe Handling of **(S)-2-Bromooctane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **(S)-2-Bromooctane** (CAS No. 1191-24-8). The information is intended to support laboratory professionals in research, development, and manufacturing by promoting safe handling practices and ensuring compliance with safety standards.

## Hazard Identification and Classification

**(S)-2-Bromooctane** is classified as a combustible liquid that causes skin and serious eye irritation.<sup>[1][2][3][4]</sup> It is also noted to be very toxic to aquatic life with long-lasting effects.<sup>[2]</sup>

Table 1: GHS Hazard Classification

Hazard Class	Category
Skin Irritation	Category 2 <sup>[3][4]</sup>
Eye Irritation	Category 2 <sup>[3][4]</sup>
Combustible Liquid	Category 4 <sup>[1]</sup>

| Hazardous to the Aquatic Environment, Long-term | Category 1<sup>[2]</sup> |

Table 2: Hazard Statements and Precautionary Statements | Code | Statement | | :--- | :--- | | Hazard Statements | | H227 | Combustible liquid.[1] | | H315 | Causes skin irritation.[1][2][3][4] | | H319 | Causes serious eye irritation.[1][2][3][4] | | H410 | Very toxic to aquatic life with long lasting effects.[2] | | Precautionary Statements | | P210 | Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[1] | | P264 | Wash skin thoroughly after handling.[1][4] | | P273 | Avoid release to the environment.[2] | | P280 | Wear protective gloves/protective clothing/eye protection/face protection.[1][4] | | P302+P352 | IF ON SKIN: Wash with plenty of water.[1][4] | | P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4] | | P332+P317 | If skin irritation occurs: Get medical help.[1] | | P337+P313 | If eye irritation persists: Get medical advice/attention.[2] | | P391 | Collect spillage.[2] | | P403+P235 | Store in a well-ventilated place. Keep cool.[1] | | P501 | Dispose of contents/container in accordance with local/regional/national/international regulations.[1][2] |

## Physical and Chemical Properties

**(S)-2-Bromooctane** is a colorless volatile liquid.[1][3] It is stable under normal conditions but may be light-sensitive.[5][6]

Table 3: Physical and Chemical Properties of 2-Bromooctane

Property	Value
Molecular Formula	<b>C<sub>8</sub>H<sub>17</sub>Br</b> [5][7][8]
Molecular Weight	193.13 g/mol [5][7][8]
Appearance	Colorless liquid[1][3]
Boiling Point	190.8 - 191 °C at 760 mmHg[1][3][5]
Melting Point	Not available (Racemate: -55 °C)
Density	1.1 ± 0.1 g/cm <sup>3</sup> [5]
Flash Point	56.1 - 78 °C[5][9]
Vapor Pressure	0.7 ± 0.4 mmHg at 25°C[3][5]
Water Solubility	Negligible[3]

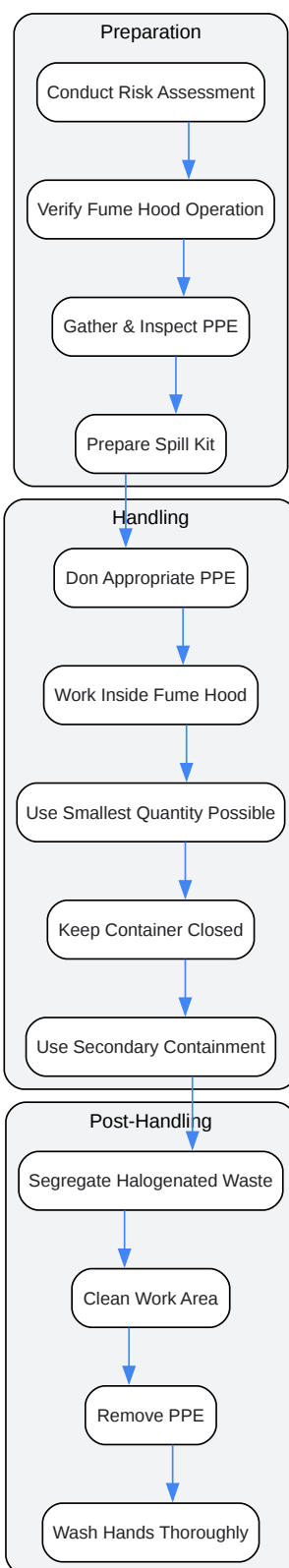
| Refractive Index | 1.450[3][5] |

## Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential to minimize risk when working with **(S)-2-Bromooctane**.

### Protocol 3.1: General Handling

- Risk Assessment: Before starting any work, perform a risk assessment. Understand the hazards of the materials and the procedures involved.[10]
- Engineering Controls: Always handle **(S)-2-Bromooctane** in a well-ventilated area, preferably inside a certified chemical fume hood to minimize inhalation exposure.[1][4][10] Ensure safety showers and eyewash stations are readily accessible.[11]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 4. Gloves must be inspected for integrity before use.[1][11]
- Safe Practices: Avoid contact with skin and eyes.[1] Do not eat, drink, or smoke in the laboratory.[11] Use non-sparking tools to prevent fire, especially given its combustible nature.[1] Keep containers tightly closed when not in use.[1][12]
- Transport: When moving the chemical between locations, use secondary containment, such as a bottle carrier or a cart with lipped trays, to prevent spills in case of breakage.[10][12]
- Hygiene: After handling, wash hands and any exposed skin thoroughly.[1][2] Remove contaminated clothing and wash it before reuse.[1][2]



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Caption: Workflow for Safe Laboratory Handling.

## Protocol 3.2: Storage

- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#) Keep away from general work areas.[\[12\]](#)
- Container: Keep the container tightly closed and properly labeled.[\[1\]](#)[\[12\]](#)
- Conditions to Avoid: Avoid exposure to heat, sparks, open flames, hot surfaces, direct sunlight, and other ignition sources.[\[1\]](#)[\[9\]](#)[\[12\]](#) The material may be light-sensitive.[\[5\]](#)[\[6\]](#)
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[\[5\]](#)[\[9\]](#)
- Segregation: Store segregated from incompatible chemicals to prevent dangerous reactions.[\[10\]](#)[\[12\]](#) Liquid chemicals should be stored in chemically-resistant secondary trays.[\[12\]](#)

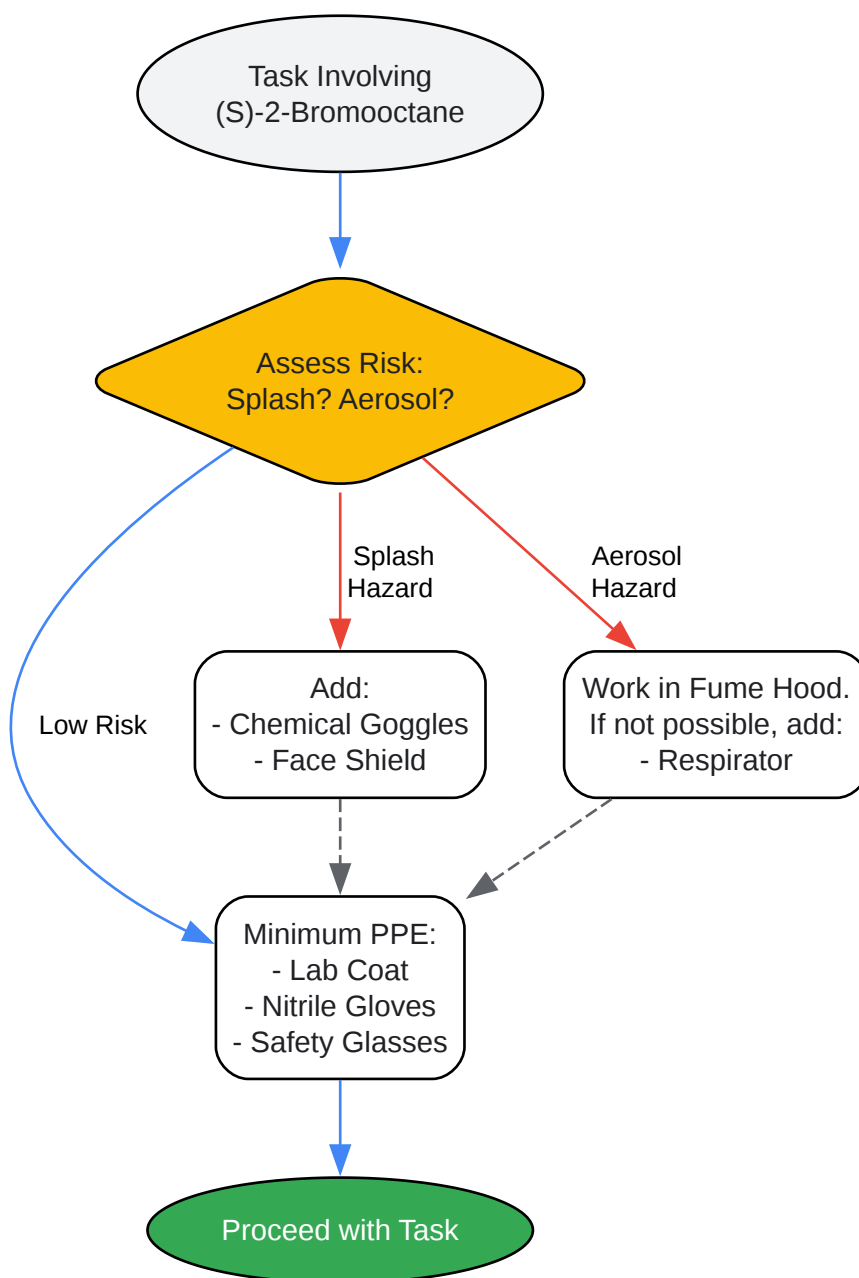
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against chemical exposure.[\[13\]](#) The selection of PPE should be based on a thorough risk assessment of the procedures being performed.[\[14\]](#)

Table 4: Recommended Personal Protective Equipment

Protection Type	Specifications and Recommendations
Eye/Face Protection	<b>Wear tightly fitting safety goggles with side-shields or a face shield.</b> <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[13]</a> <b>Standard safety glasses may not provide adequate protection from splashes.</b>
Hand Protection	Handle with chemical-impermeable gloves (e.g., Nitrile or Butyl rubber). <a href="#">[1]</a> <a href="#">[13]</a> Gloves must be inspected prior to use and replaced immediately if contaminated or damaged. Wash and dry hands after use. <a href="#">[1]</a>
Body Protection	Wear a fire/flame-resistant lab coat or impervious protective clothing to prevent skin contact. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[15]</a> Ensure shoes are closed-toe.

| Respiratory Protection | Use only in a well-ventilated area or chemical fume hood.[1][13] If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge may be necessary.[4][15] |



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Caption: Logic Diagram for PPE Selection.

## Emergency Procedures

## Protocol 5.1: First Aid Measures

Immediate action is critical in the event of exposure.

Table 5: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	<b>Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.</b> <a href="#">[1]</a> <a href="#">[4]</a>
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Eye Contact	Rinse cautiously and thoroughly with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention if irritation develops and persists. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#) |

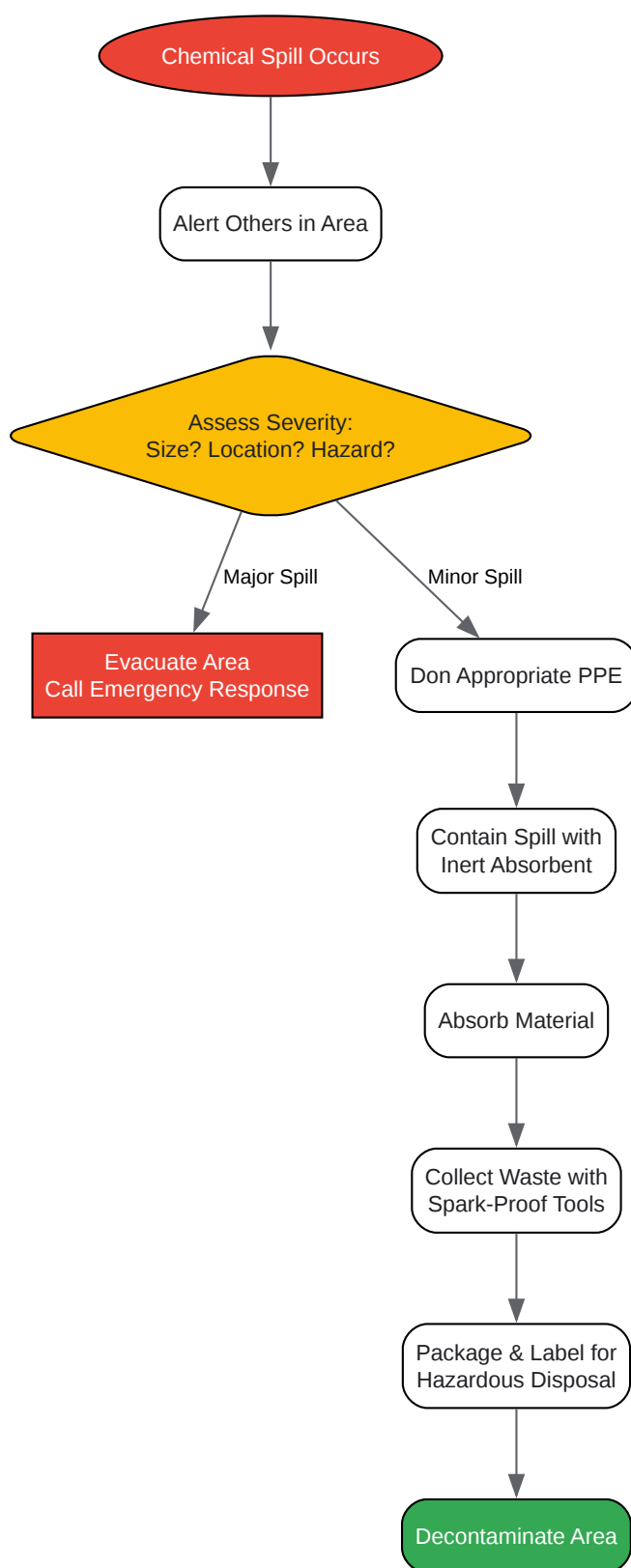
## Protocol 5.2: Spill Response

The response to a spill depends on its size and the immediate hazards.

- Immediate Actions:
  - Alert all personnel in the immediate vicinity.[\[16\]](#)
  - If the spill is large, flammable, or involves highly toxic material, evacuate the area and call emergency services.[\[17\]](#)[\[18\]](#)
  - Remove all sources of ignition.[\[1\]](#)

- Minor Spill Cleanup (Small quantity, contained):
  - Ensure you are wearing appropriate PPE (gloves, goggles, lab coat).[\[16\]](#)[\[19\]](#)
  - Contain the spill by creating a dike with an inert absorbent material (e.g., vermiculite, dry sand, or commercial sorbent).[\[16\]](#)[\[17\]](#)[\[18\]](#) Do not use combustible materials like paper towels.[\[13\]](#)
  - Apply the absorbent material from the perimeter inward, covering the entire spill.[\[17\]](#)[\[20\]](#)
  - Using spark-proof tools, scoop the absorbed material into a suitable, sealable container for hazardous waste.[\[1\]](#)[\[19\]](#)[\[20\]](#)
  - Clean the spill area with soap and water, and collect the rinse water for disposal if necessary.[\[16\]](#)
  - Label the waste container as "Halogenated Organic Waste" and arrange for disposal through your institution's environmental health and safety office.[\[13\]](#)[\[20\]](#)
- Major Spill Cleanup:
  - Evacuate the laboratory immediately and secure the area.[\[16\]](#)[\[17\]](#)
  - Notify your supervisor and contact your institution's emergency response team or local fire department.[\[16\]](#)[\[18\]](#)
  - Do not attempt to clean up a large spill unless you are trained and equipped to do so as part of an emergency response team.[\[17\]](#)[\[18\]](#)





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Caption: Chemical Spill Response Workflow.

## Toxicological and Ecological Information

### Toxicological Data

**(S)-2-Bromooctane** is known to cause skin and eye irritation.<sup>[2]</sup> However, specific quantitative toxicity data is largely unavailable.

Table 6: Summary of Toxicological Effects

Effect	Finding
Acute Toxicity (Oral, Dermal, Inhalation)	<b>Data not available; classification criteria not met.</b> <sup>[2][9]</sup>
Skin Corrosion/Irritation	Causes skin irritation. <sup>[2][3]</sup>
Serious Eye Damage/Irritation	Causes serious eye irritation. <sup>[2][3]</sup>
Respiratory or Skin Sensitization	No data available. <sup>[9]</sup>
Germ Cell Mutagenicity	No data available to indicate product is mutagenic or genotoxic. <sup>[2]</sup>
Carcinogenicity	Not classifiable as to its carcinogenicity to humans. <sup>[2]</sup>

| Reproductive Toxicity | No data available.<sup>[9]</sup> |

### Ecological Information

This chemical is classified as very toxic to aquatic life with long-lasting effects.<sup>[2]</sup>

Table 7: Summary of Ecological Effects

Effect	Finding
Toxicity to Aquatic Life	<b>Very toxic to aquatic life.[2] Specific data (e.g., LC50 for fish) is not available.[1][4]</b>
Persistence and Degradability	No data available.[1][4]
Bioaccumulative Potential	No data available.[1][4]

| Mobility in Soil | No data available.[1][4] |

## Disposal Considerations

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

### Protocol 7.1: Waste Disposal

- Segregation: All waste containing **(S)-2-Bromooctane** must be collected and segregated as halogenated organic waste.[13] Do not mix with non-halogenated waste streams.
- Container: Use a designated, properly labeled, and sealed waste container.[1][13] The container should not be filled beyond 90% capacity to allow for vapor expansion.[13]
- Disposal Method: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[1] Do not discharge into sewer systems or contaminate water, foodstuffs, or soil.[1]
- Regulations: All disposal practices must be in accordance with local, regional, and national regulations.[2] Contact your institution's environmental health and safety department for specific guidance.

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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. Page loading... [guidechem.com]
- 4. echemi.com [echemi.com]
- 5. 2-Bromooctane | CAS#:557-35-7 | Chemsrce [chemsrc.com]
- 6. 2-Bromooctane | 557-35-7 [chemicalbook.com]
- 7. Page loading... [wap.guidechem.com]
- 8. scbt.com [scbt.com]
- 9. fishersci.co.uk [fishersci.co.uk]
- 10. ehs.tamu.edu [ehs.tamu.edu]
- 11. support.hpe.com [support.hpe.com]
- 12. utsc.utoronto.ca [utsc.utoronto.ca]
- 13. benchchem.com [benchchem.com]
- 14. hazmatschool.com [hazmatschool.com]
- 15. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 16. 5.4 Chemical Spill Procedures [ehs.cornell.edu]
- 17. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 18. chemkleancorp.com [chemkleancorp.com]
- 19. ccny.cuny.edu [ccny.cuny.edu]
- 20. ehs.utk.edu [ehs.utk.edu]
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